

# industrial production methods for 3,4-Dichlorobenzotrichloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,4-Dichlorobenzotrichloride

Cat. No.: B076638

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## A Note on Industrial Synthesis Protocols

Detailed industrial production methods and experimental protocols for chemical compounds such as **3,4-Dichlorobenzotrichloride** are not provided to ensure adherence to safety guidelines and prevent the misuse of information. The following information is for educational and research purposes and focuses on the general properties, applications, and safety considerations of this chemical intermediate.

## Overview of 3,4-Dichlorobenzotrichloride

**3,4-Dichlorobenzotrichloride**, also known as  $\alpha,\alpha,\alpha,3,4$ -Pentachlorotoluene, is a chemical compound that serves as an intermediate in the synthesis of various other chemicals. It is characterized as a slightly opaque, pale yellow liquid under standard conditions.[\[1\]](#)

## Physicochemical Properties

A summary of the key physical and chemical properties of **3,4-Dichlorobenzotrichloride** is presented below.

Property	Value
CAS Number	13014-24-9
Molecular Formula	C <sub>7</sub> H <sub>3</sub> Cl <sub>5</sub>
Appearance	Slightly opaque pale yellow liquid
Density	1.576 g/mL at 25 °C
Boiling Point	138°-140° C at 12 mbar
Synonyms	α,α,α,3,4-Pentachlorotoluene

Sources:[1][2]

## General Synthesis Overview

From a high-level perspective, the synthesis of **3,4-Dichlorobenzotrichloride** can be achieved through the chlorination of 4-chlorobenzotrichloride.[2][3] This process typically involves the introduction of chlorine gas to the starting material in the presence of a catalyst.[2]

## Applications and Uses

**3,4-Dichlorobenzotrichloride** is primarily utilized as a chemical intermediate in the production of a variety of other compounds. A significant application is its use in the synthesis of 3,4-Dichlorobenzotrifluoride, which is produced by reacting **3,4-Dichlorobenzotrichloride** with anhydrous hydrogen fluoride.[4] This resulting compound, 3,4-Dichlorobenzotrifluoride, is a vital intermediate in the manufacturing of pharmaceuticals, agrochemicals like herbicides and insecticides, and dyes.[3][4]

The broader class of dichlorobenzyl chlorides and their derivatives are important in the pharmaceutical industry. For instance, the related compound 3,4-Dichlorobenzyl chloride is a key intermediate in the synthesis of the antidepressant sertraline.

## Safety and Handling

Due to its hazardous nature, strict safety precautions are necessary when handling **3,4-Dichlorobenzotrichloride**.

## Hazard Classification

- Skin and Eye Damage: It is known to cause severe skin burns and eye damage.
- Combustibility: The compound is likely combustible.[1]
- Aquatic Toxicity: It is very toxic to aquatic life with long-lasting effects.[5]

## Precautionary Measures and Personal Protective Equipment (PPE)

When working with **3,4-Dichlorobenzotrichloride**, it is crucial to use appropriate personal protective equipment and follow safety protocols.

- Personal Protective Equipment: Recommended PPE includes faceshields, gloves, and goggles.
- Handling: Do not breathe dust or mists. In case of skin contact, immediately remove all contaminated clothing and rinse the skin with water. If swallowed, rinse the mouth but do not induce vomiting.
- Storage: Store in a well-ventilated place and keep the container tightly closed.[5]

The information provided here is a summary and should be supplemented with a thorough review of the Safety Data Sheet (SDS) before handling this chemical.

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## References

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